

Vanillin-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Vanillin-13C6

Cat. No.: B565506

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This technical guide provides essential information on **Vanillin-13C6**, a stable isotope-labeled compound crucial for a variety of research applications, particularly in analytical chemistry and metabolic studies. This document is intended for researchers, scientists, and professionals in drug development and food science who require detailed technical data and experimental insights.

Core Physicochemical Data

Vanillin-13C6 is a labeled form of vanillin where the six carbon atoms of the benzene ring are replaced with the carbon-13 isotope. This isotopic labeling makes it an ideal internal standard for quantitative analysis.

Property	Value	Source(s)
CAS Number	201595-58-6	[1] [2] [3] [4] [5]
Molecular Formula	C ₂ ¹³ C ₆ H ₈ O ₃	[1] [3] [5]
Molecular Weight	158.10 g/mol	[2] [3] [4] [6]

Application in Quantitative Analysis: Stable Isotope Dilution Assay

Vanillin-13C6 is extensively utilized as an internal standard in stable isotope dilution analysis (SIDA) for the accurate quantification of vanillin in various matrices.^[1] This technique is highly valued for its ability to correct for matrix effects and variations in sample preparation and instrument response. **Vanillin-13C6** can be employed as a tracer or an internal standard for quantitative analysis using techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[2]

Experimental Protocol: Quantification of Vanillin in Fragrant Vegetable Oils by HS-SPME-GC/MS

The following protocol is a summary of a validated method for the determination of vanillin in vegetable oils using **Vanillin-13C6** as an internal standard.^[1]

1. Preparation of Standard and Internal Standard Stock Solutions:

- Prepare a stock solution of unlabeled vanillin ($1.00 \times 10^6 \mu\text{g/kg}$) by dissolving 10.0 mg of vanillin in 10 g of a suitable solvent like caprylic capric triglyceride (ODO).^[1]
- Similarly, prepare a stock solution of **Vanillin-13C6** at the same concentration to be used as the internal standard.^[1]
- Store both stock solutions at 4°C.^[1]

2. Calibration Curve Preparation:

- Create a series of calibration standards by performing serial dilutions of the vanillin stock solution to achieve concentrations ranging from 50 to 5000 $\mu\text{g/kg}$.^[1]
- Spike each calibration standard with a fixed concentration of the **Vanillin-13C6** internal standard (e.g., 500 $\mu\text{g/kg}$).^[1]

3. Sample Preparation and Extraction:

- Accurately weigh a sample of the fragrant vegetable oil.
- Spike the oil sample with a known amount of the **Vanillin-13C6** internal standard solution.

- The extraction of vanillin is performed using headspace solid-phase microextraction (HS-SPME).[1]

4. GC/MS Analysis:

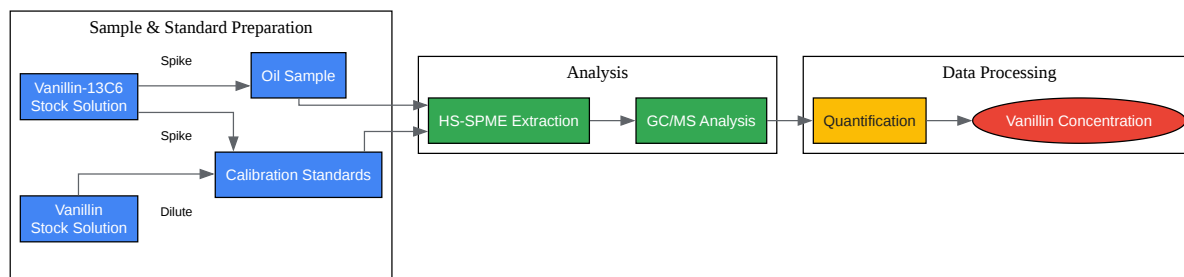
- Analyze the extracted samples using a Gas Chromatography-Mass Spectrometry (GC/MS) system.
- For quantification, monitor the following ions (m/z):
 - Vanillin: 150.9, 108.9, and 122.8[1]
 - **Vanillin-13C6**: 157.0, 115.0, and 158.0[1]
- Data acquisition and processing are performed using appropriate software.[1]

5. Quantification:

- Construct a calibration curve by plotting the peak area ratio of vanillin to **Vanillin-13C6** against the concentration of vanillin in the calibration standards.[1]
- Determine the concentration of vanillin in the oil samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the quantification of vanillin using a stable isotope dilution assay with **Vanillin-13C6**.



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Caption: Workflow for Vanillin Quantification using SIDA.

Metabolic Fate of Vanillin

While specific signaling pathways involving **Vanillin-13C6** as a tracer are not extensively detailed in publicly available literature, the general metabolic pathways of vanillin are of interest. Vanillin metabolism is known to involve cytochrome P450 (CYP) enzymes.[7] Potential metabolic routes include aldehyde deformylation, methoxy dealkylation, and acetal formation. [7] The use of isotopically labeled vanillin, such as **Vanillin-13C6**, can be instrumental in elucidating these metabolic pathways and understanding the pharmacokinetics of vanillin and its derivatives.

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References

- 1. Development and Validation of a Stable Isotope Dilution Headspace–SPME–GC/MS Method for the Determination of Vanillin in Fragrant Vegetable Oils - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Improved rapid authentication of vanillin using $\delta^{13}\text{C}$ and $\delta^2\text{H}$ values [umu.diva-portal.org]
- 4. researchgate.net [researchgate.net]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. Site-specific carbon isotope measurements of vanillin reference materials by nuclear magnetic resonance spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Mechanistic insights into the metabolic pathways of vanillin: unraveling cytochrome P450 interaction mechanisms and implications for food safety - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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